

5-Methylisatoic anhydride solubility in DMSO, DMF, and other organic solvents

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Compound of Interest

Compound Name: 5-Methylisatoic anhydride

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Navigating the Solubility of 5-Methylisatoic Anhydride: A Technical Guide

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This technical guide offers a comprehensive overview of the solubility characteristics of **5-Methylisatoic anhydride** in dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and other common organic solvents. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who utilize **5-Methylisatoic anhydride** in their work.

While quantitative solubility data for **5-Methylisatoic anhydride** is not extensively available in public literature, this guide provides a consolidated resource of known qualitative information and outlines detailed experimental protocols for determining solubility.

Introduction to 5-Methylisatoic Anhydride

5-Methylisatoic anhydride (CAS RN: 4692-99-3) is a heterocyclic organic compound with the molecular formula $C_9H_7NO_3$.^[1] It serves as a valuable building block in the synthesis of a variety of bioactive molecules and materials. Understanding its solubility is critical for reaction optimization, formulation development, and purification processes.

Solubility Profile of 5-Methylisatoic Anhydride

Direct, quantitative solubility data for **5-Methylisatoic anhydride** in various organic solvents is scarce. However, based on the general principles of solubility ("like dissolves like") and data for structurally similar compounds, a qualitative assessment can be made. The presence of both a polar anhydride group and a less polar methyl-substituted benzene ring suggests that its solubility will be favored in polar aprotic solvents.

For the closely related isomer, N-Methylisatoic anhydride, it is reported to be soluble in DMSO. [2] While this does not provide a quantitative measure for the 5-methyl isomer, it suggests that DMSO is a suitable solvent for creating stock solutions.

Table 1: Qualitative Solubility of **5-Methylisatoic Anhydride**

Solvent Class	Solvent	Expected Qualitative Solubility
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Soluble
Dimethylformamide (DMF)	Likely Soluble	
Acetonitrile	Likely Soluble to Sparingly Soluble	
Acetone	Likely Soluble to Sparingly Soluble	
Polar Protic	Methanol	Sparingly Soluble
Ethanol	Sparingly Soluble	
Water	Insoluble to Very Sparingly Soluble	
Nonpolar	Toluene	Insoluble to Very Sparingly Soluble
Hexane	Insoluble	
Diethyl Ether	Insoluble to Very Sparingly Soluble	
Chlorinated	Dichloromethane	Sparingly Soluble
Chloroform	Sparingly Soluble	

Note: This table is based on general chemical principles and qualitative data for analogous compounds. Experimental verification is highly recommended.

Experimental Protocols for Solubility Determination

Given the absence of comprehensive published data, researchers will likely need to determine the solubility of **5-Methylisatoic anhydride** experimentally for their specific applications. The following are standard laboratory protocols for this purpose.

Gravimetric Method

This method is a reliable technique for determining the equilibrium solubility of a compound in a given solvent.

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **5-Methylisatoic anhydride** to a known volume of the desired solvent in a sealed vial or flask.
 - Agitate the mixture at a constant temperature using a magnetic stirrer or shaker for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Allow the mixture to stand at the constant temperature to let the undissolved solid settle.
 - Alternatively, centrifuge the sample to pellet the excess solid.
- Sample Withdrawal and Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to prevent precipitation.
 - Transfer the aliquot to a pre-weighed container.
 - Evaporate the solvent under reduced pressure or in a fume hood.
 - Weigh the container with the dried residue.
- Calculation of Solubility:
 - The mass of the dissolved **5-Methylisatoic anhydride** is the difference between the final and initial weights of the container.
 - Solubility can be expressed in various units, such as g/L, mg/mL, or mol/L.

UV-Vis Spectrophotometry Method

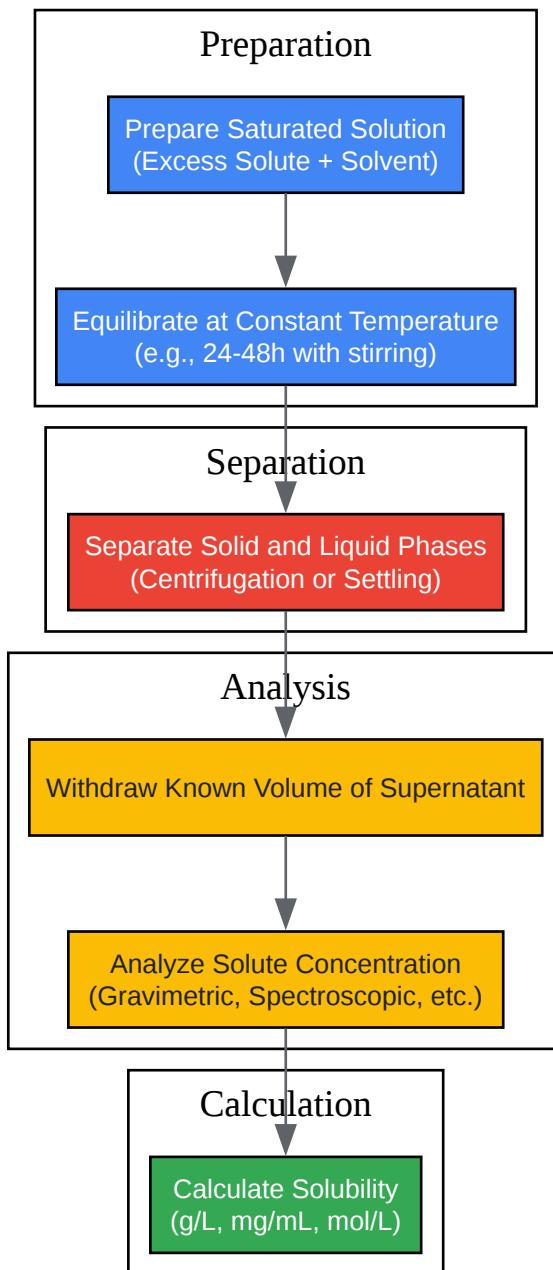
This method is suitable if **5-Methylisatoic anhydride** has a significant and unique absorbance in the UV-Vis spectrum and the solvent is transparent in that region.

Methodology:

- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **5-Methylisatoic anhydride** with known concentrations in the chosen solvent.
 - Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}).
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Preparation of a Saturated Solution:
 - Follow the procedure described in the gravimetric method (Section 3.1, step 1).
- Sample Analysis:
 - Withdraw a small, precise volume of the clear supernatant.
 - Dilute the aliquot with a known volume of the pure solvent to bring the concentration within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.

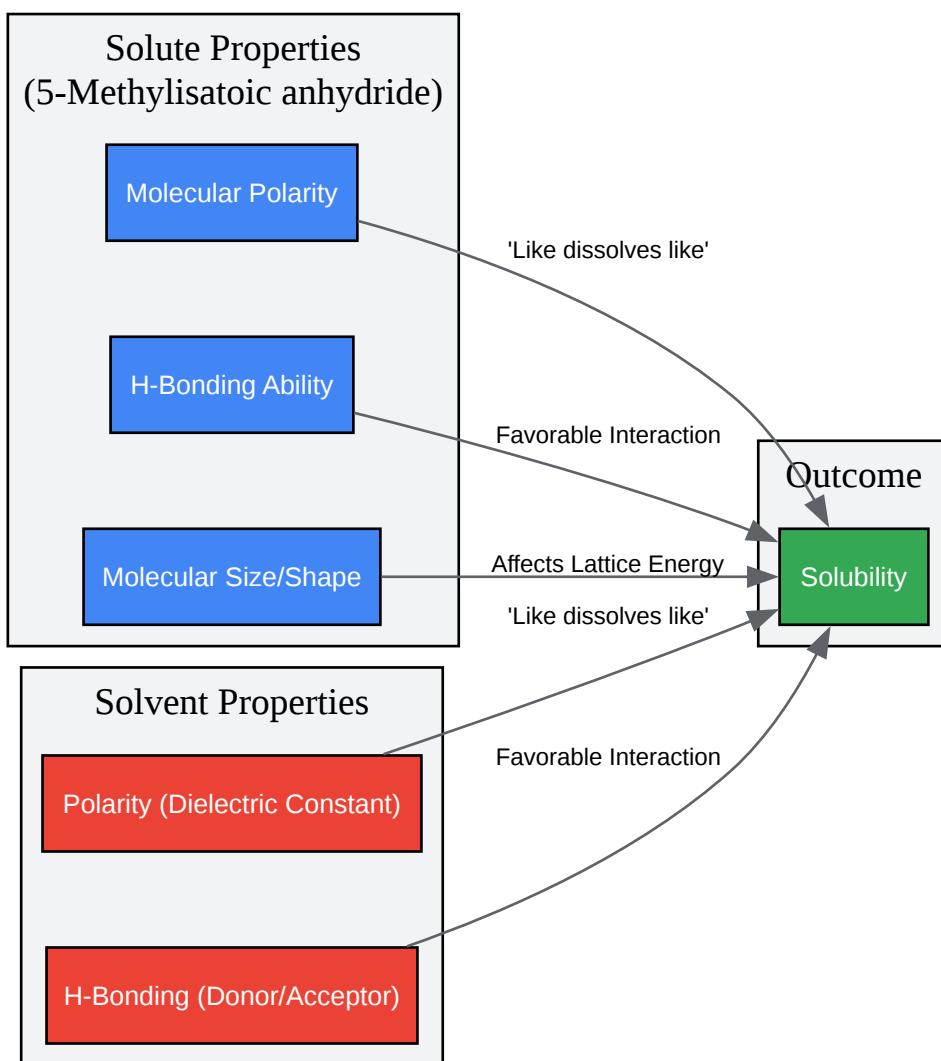
Visualizing Experimental and Logical Workflows

To aid researchers, the following diagrams created using Graphviz illustrate a typical experimental workflow for solubility determination and the logical relationships governing solubility.



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Caption: Experimental workflow for determining the solubility of **5-Methylisatoic anhydride**.



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Caption: Logical relationship between solute/solvent properties and solubility.

Conclusion

While specific quantitative solubility data for **5-Methylisatoic anhydride** remains elusive in readily accessible literature, this guide provides a framework for researchers to approach its use in various solvent systems. The provided qualitative assessment and detailed experimental protocols offer a solid foundation for determining the solubility parameters necessary for successful research and development endeavors. It is strongly recommended that experimental verification of solubility be conducted for any specific application and condition.

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References

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